

Sodium ferulate as a potential therapeutic agent for cardiovascular disease.

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Compound of Interest

Compound Name: Sodium ferulic

CAS No.: 24276-84-4

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Topic: Sodium Ferulate: Mechanistic Pleiotropy and Therapeutic Precision in Cardiovascular Pathology
Content Type: In-depth Technical Guide
Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Sodium Ferulate (SF), the sodium salt of ferulic acid (3-methoxy-4-hydroxycinnamic acid), represents a critical evolution in phytopharmaceutical therapeutics. Unlike its parent compound, SF exhibits superior water solubility and bioavailability while retaining potent antioxidant and anti-inflammatory pharmacophores. This guide analyzes SF as a multi-target therapeutic agent for cardiovascular disease (CVD), specifically targeting ischemia-reperfusion injury (IRI), pathological cardiac hypertrophy, and atherosclerosis. We provide a rigorous examination of its molecular mechanisms—primarily the Nrf2/HO-1 and NF-κB/MAPK axes—and offer validated experimental protocols for translational research.

Section 1: Pharmacochemical & Pharmacokinetic Profile

To effectively utilize SF in experimental settings, researchers must understand its physicochemical advantages over ferulic acid.

Parameter	Ferulic Acid (Parent)	Sodium Ferulate (Salt)	Impact on Research
Solubility	Low (Hot water/Ethanol)	High (Cold water)	SF allows for solvent-free in vivo delivery (e.g., saline vehicle), reducing vehicle toxicity.
Bioavailability	Rapid conjugation; low free plasma levels	Improved absorption; Tmax ~25 min	Faster onset of action for acute models (e.g., ischemia).
Half-life (t1/2)	~30–60 min	~9.86 min (Rat, IV)	Requires frequent dosing or sustained-release formulations for chronic models.
Metabolism	Hepatic glucuronidation	Hepatic glucuronidation	Major metabolites (sulfates/glucuronides) retain partial antioxidant activity.

Key Insight: In in vitro studies, SF prevents the confounding effects of organic solvents (like DMSO) often required for ferulic acid, ensuring that observed cytoprotection is intrinsic to the API.

Section 2: Molecular Architectures of Action

SF functions as a "pleiotropic modulator," simultaneously engaging cytoprotective pathways while dampening pathological signaling.

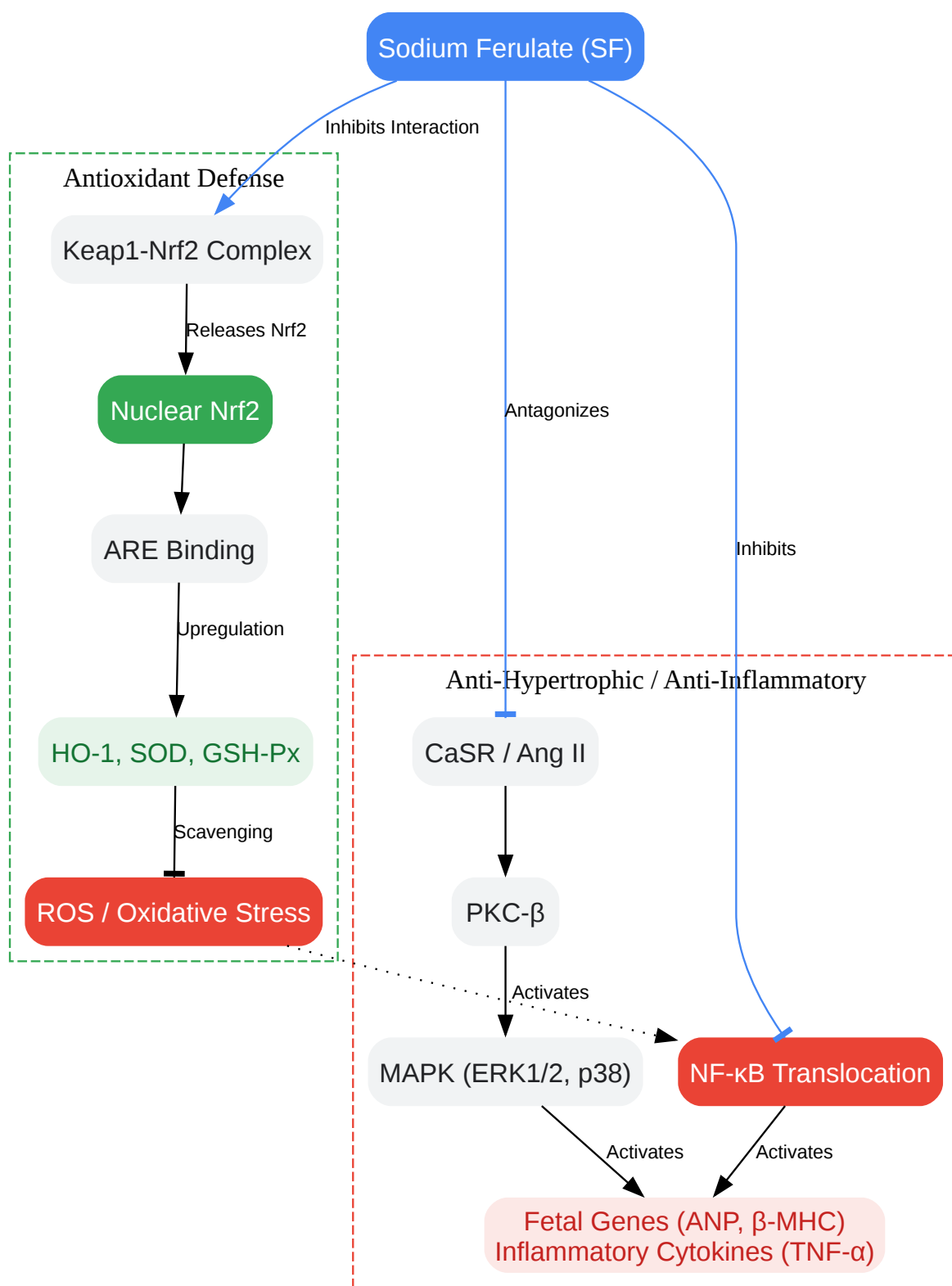
The Dual-Axis Mechanism

- The Antioxidant Axis (Nrf2/HO-1): SF promotes the dissociation of Nrf2 from Keap1, facilitating its nuclear translocation. This upregulates Phase II detoxifying enzymes (HO-1,

NQO1, SOD), directly neutralizing ROS generated during reperfusion.

- The Anti-Hypertrophic Axis (CaSR/MAPK): SF acts as an antagonist to the Calcium-Sensing Receptor (CaSR) and inhibits the PKC- β /Raf-1/ERK1/2 signaling cascade, thereby preventing the reactivation of fetal gene programs (ANP, β -MHC) responsible for maladaptive remodeling.

Visualization: Signal Transduction Pathways



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Figure 1: Mechanistic schematic showing SF's dual role in upregulating antioxidant defenses via Nrf2 and suppressing hypertrophic/inflammatory signaling via CaSR and NF- κ B blockade.

Section 3: Therapeutic Efficacy (Preclinical Data)

The following table synthesizes efficacy data from key rodent models, providing a reference for expected outcomes.

Disease Model	Species	SF Dosage	Duration	Key Outcomes
Cardiac Hypertrophy (Abdominal Aortic Coarctation)	Rat (SD)	40–80 mg/kg/day (Oral)	4 Weeks	Reduced LV mass index; Downregulated ANP, β -MHC; Inhibited p-ERK1/2 levels.
Ischemia/Reperfusion (MCAO/LAD Ligation)	Rat/Mouse	20–100 mg/kg (IV/Oral)	Acute (Pre/Post)	Reduced infarct volume by ~40%; Decreased MDA; Increased SOD activity; Reduced apoptosis (Bax/Bcl-2 ratio).
Atherosclerosis	ApoE-/- Mouse	50 mg/kg/day (Oral)	12 Weeks	Reduced plaque area; Downregulated CD36 expression on macrophages; Modulated gut microbiota.
Diabetic Cardiomyopathy	Rat (STZ-induced)	110 mg/kg/day (Oral)	12 Weeks	Attenuated myocardial fibrosis; Inhibited CTGF expression; Restored NO levels. ^[1]

Section 4: Experimental Protocols & Validation

To ensure reproducibility, we define a standardized protocol for evaluating SF in a Pressure-Overload Cardiac Hypertrophy Model. This protocol validates the anti-hypertrophic mechanism described above.

In Vivo Protocol: Abdominal Aortic Coarctation (AAC) in Rats

Objective: Assess SF efficacy in reversing pathological remodeling.

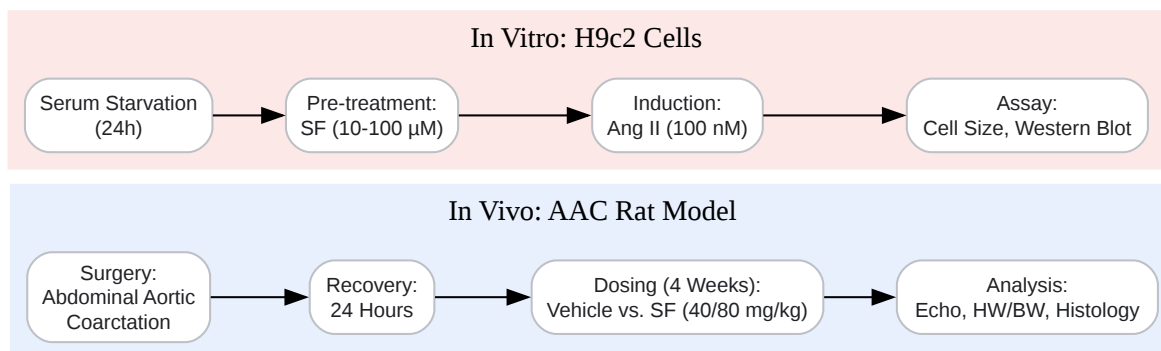
- Model Induction:
 - Anesthetize Sprague-Dawley rats (200–250g).
 - Isolate the abdominal aorta above the renal arteries.
 - Place a blunt needle (0.7 mm diameter) alongside the aorta and ligate with 4-0 silk suture.
 - Immediately withdraw the needle to create a defined constriction (coarctation).
- Grouping & Dosing (n=10/group):
 - Sham: Surgery without ligation + Vehicle (Distilled Water).
 - Model (AAC): Ligation + Vehicle.
 - SF-Low: Ligation + SF (40 mg/kg/day, intragastric).
 - SF-High: Ligation + SF (80 mg/kg/day, intragastric).
 - Note: Start dosing 1 day post-surgery for 4 weeks.
- Endpoints:
 - Functional: Echocardiography (LVEF, FS, LVPW thickness) at Week 4.
 - Morphological: Heart Weight/Body Weight (HW/BW) ratio.
 - Molecular: Western Blot for p-ERK1/2, p-JNK; RT-PCR for ANP, β -MHC.

In Vitro Protocol: Ang II-Induced Hypertrophy in H9c2 Cells

Objective: Validate signaling blockade (CaSR/MAPK) in a controlled environment.

- Cell Culture: H9c2 cardiomyocytes in DMEM + 10% FBS. Starve in 0.5% FBS for 24h prior to treatment.
- Treatment:
 - Pre-treat with SF (10 μ M, 50 μ M, 100 μ M) for 1 hour.
 - Induce hypertrophy with Angiotensin II (100 nM) for 24–48 hours.
- Validation:
 - Cell Size: Immunofluorescence staining (Phalloidin) to measure surface area.
 - Cytotoxicity Check: CCK-8 assay to ensure SF concentrations are non-toxic (expect >90% viability at 100 μ M).

Visualization: Experimental Workflow



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Figure 2: Parallel experimental workflows for validating Sodium Ferulate efficacy in vivo (AAC model) and in vitro (Ang II induction).

Section 5: Clinical Translation & Future Directions

While SF is approved in China (often as an IV infusion or oral tablet) for the adjunctive treatment of cardiovascular and cerebrovascular diseases, Western clinical adoption faces specific hurdles:

- **Standardization:** Global harmonization requires rigorous bridging studies between SF as a single chemical entity (NCE) versus its presence in TCM extracts (*Angelica sinensis*).
- **Combination Therapy:** Emerging data suggests SF synergizes with Bone Marrow Mesenchymal Stem Cells (BMSCs), enhancing their survival in ischemic environments via the PI3K/AKT pathway. This "combinatorial regenerative medicine" approach represents the next frontier for SF development.

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Sources

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